

Application Note: High-Stability Nuclear Staining with Acid Alizarin Violet N (AAV)

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Compound of Interest

Compound Name: Acid Alizarin Violet N

CAS No.: 2092-55-9

Cat. No.: B606668

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Executive Summary

This application note details the protocol for using **Acid Alizarin Violet N (AAV)**, specifically C.I. Mordant Violet 39, as a high-fidelity nuclear stain. Unlike standard Hematoxylin & Eosin (H&E) or DAPI staining, AAV offers a unique dual-modality: it functions as a chromogenic stain (violet-black) under brightfield microscopy and a robust fluorochrome (red emission) under fluorescence microscopy.

Key Advantages:

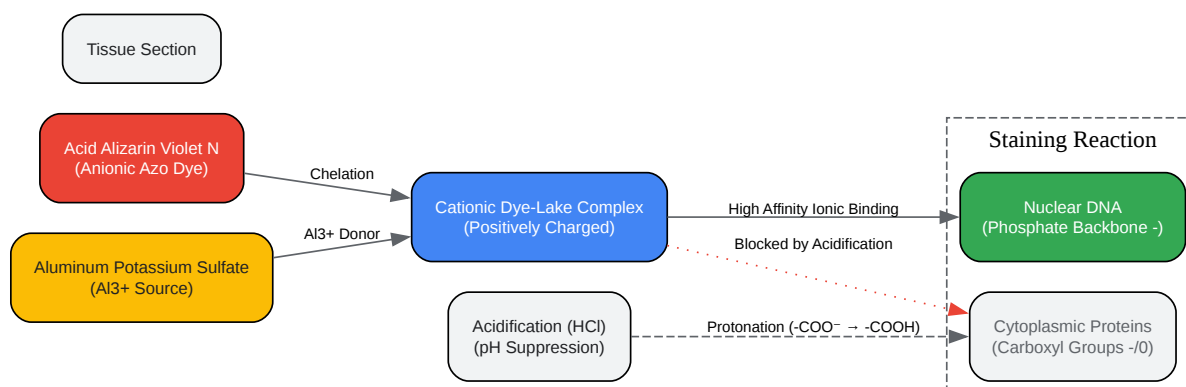
- **Photostability:** AAV-Aluminum complexes are resistant to photobleaching, retaining signal for >2 years (Grosman & Vardaxis, 1997).[\[1\]](#)
- **Spectral Cleanness:** Emits exclusively in the red channel (>600 nm), leaving the green channel (527–565 nm) completely free for counterstains like FITC or GFP.
- **Acid Resistance:** The mordant-dye complex remains stable in acidic environments where Hematoxylin lakes often dissociate.

Scientific Mechanism: The Aluminum-Dye Lake

To understand the protocol, one must understand the chemistry. **Acid Alizarin Violet N** is an azo dye (sodium 4-hydroxy-3-[(2-hydroxy-1-naphthyl)azo]benzenesulfonate).[2] By itself, it has low affinity for nucleic acids. The staining mechanism relies on mordanting.

- Chelation: The dye molecules chelate Aluminum ions () from the mordant (Aluminum Potassium Sulfate), forming a cationic "Lake" complex.
- Binding: This cationic complex binds electrostatically to the anionic phosphate backbone of DNA and RNA.
- Selectivity: By acidifying the solution (pH ~2.0–2.5), we suppress the ionization of carboxyl groups in cytoplasmic proteins, preventing non-specific background staining. Only the highly acidic phosphate groups of nucleic acids remain ionized and available for binding.

Mechanism Diagram[3]



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Caption: The formation of the AAV-Aluminum Lake complex and its selective binding to DNA phosphate backbones under acidic conditions.

Reagents & Preparation

Critical Note: Ensure you are using **Acid Alizarin Violet N** (C.I. 15670).[2] Do not confuse this with Alizarin Red S (C.I. 58005), which is primarily a calcium stain.

Materials List

Component	Grade	Purpose
Acid Alizarin Violet N	C.I. 15670	Nuclear Dye
Aluminum Potassium Sulfate	ACS Reagent	Mordant (
Distilled Water		) Solvent
Hydrochloric Acid (1N)	ACS Reagent	pH Adjustment
Ethanol (95%)	Histology Grade	Fixative/Rinse

Preparation of Grosman's AAV Solution

Yield: 100 mL

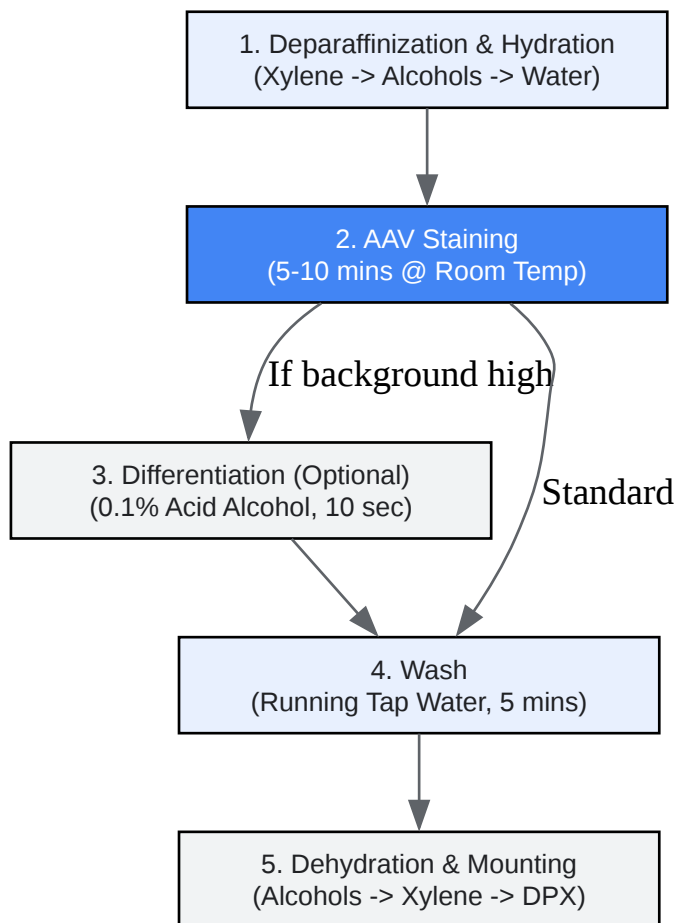
- Prepare 5% Alum Solution: Dissolve 5.0 g of Aluminum Potassium Sulfate in 100 mL of distilled water. Heat gently to aid dissolution.
- Add Dye: Add 0.2 g of **Acid Alizarin Violet N** to the alum solution.
- Lake Formation: Bring the solution to a gentle boil for 5–10 minutes. This heat step is crucial to drive the chelation reaction between the azo dye and the aluminum.
- Cool & Acidify: Allow the solution to cool to room temperature. Add 1N HCl dropwise to adjust the pH to 2.2 ± 0.2 .
 - Note: The low pH is the "self-validating" step; if the pH is too high (>3.5), cytoplasmic background will increase.
- Filter: Filter through Whatman #1 filter paper to remove any undissolved particulates.

- Storage: Store in a dark bottle at room temperature. Stable for 6–12 months.

Step-by-Step Staining Protocol

This protocol is optimized for paraffin-embedded tissue sections or ethanol-fixed cell cultures.

Workflow Diagram



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Caption: Operational workflow for AAV nuclear staining from rehydration to mounting.

Detailed Procedure

- Deparaffinization:
 - Xylene: 2 changes, 5 minutes each.

- 100% Ethanol: 2 changes, 2 minutes each.
- 95% Ethanol: 1 change, 2 minutes.
- Distilled Water: Rinse until slides are clear.
- Staining:
 - Immerse slides in the AAV Solution for 5 to 10 minutes.
 - Optimization: For fluorescence only, 5 minutes is usually sufficient. For brightfield (deep violet), extend to 15 minutes.
- Differentiation (Critical for Specificity):
 - Rinse briefly in distilled water.
 - If background is visible, dip 2–3 times in 0.1% Acid Alcohol (0.1% HCl in 70% Ethanol).
 - Note: Unlike Hematoxylin, AAV is very resistant to acid extraction, so this step clears the cytoplasm without stripping the nuclei.
- Bluing/Washing:
 - Wash in running tap water for 5 minutes.
 - Note: While "bluing" (pH shift) is essential for Hematoxylin, AAV's color is less pH-dependent in the alkaline range, but the wash removes unbound dye lake.
- Counterstaining (Optional):
 - Brightfield: Counterstain with Eosin Y (1–2 mins) for standard histology.
 - Fluorescence: Counterstain with FITC-conjugated antibodies or Dichlorofluorescein. Avoid red-emitting counterstains.
- Dehydration & Mounting:
 - Dehydrate through graded ethanols (95% -> 100%).

- Clear in Xylene.
- Mount with a non-fluorescing medium (e.g., DPX or specialized fluorescence mounting media).

Imaging & Visualization

AAV is a "fluorochrome in disguise." Many researchers use it solely for brightfield, missing its powerful fluorescence capabilities.

Brightfield Microscopy

- Appearance: Nuclei appear deep violet to black.
- Contrast: Excellent contrast against Eosin (pink cytoplasm).
- Application: Routine histopathology, especially in acidic tissues where Hematoxylin fails.

Fluorescence Microscopy (Confocal/Epifluorescence)

- Excitation: Broad excitation, effective with Mercury vapor lamps or Argon lasers.
- Emission: Strong red fluorescence (>600 nm).^[1]
- Channel Selection: Use the Red Channel (e.g., TRITC or Texas Red filter sets).
- Green Channel: The Green channel (520–560 nm) remains dark, allowing for perfect double-labeling with GFP or FITC.

Data Table: Imaging Parameters

Parameter	Setting / Characteristic
Target	DNA / RNA (Nuclei & Ribosomes)
Brightfield Color	Violet / Black
Fluorescence Emission	Red (>600 nm)
Signal Stability	High (>2 years stored)
CLSM Channel	Red (Detector > 600nm)

Validation & Troubleshooting

To ensure scientific integrity (E-E-A-T), perform the following controls:

- DNase/RNase Digestion:
 - Treat control slides with DNase or RNase prior to staining.
 - Result: AAV staining should be abolished or significantly reduced, confirming specificity for nucleic acids (Grosman & Vardaxis, 1997).
- pH Check:
 - If cytoplasm stains violet, the AAV solution pH is likely >3.0. Add dilute HCl to the stock solution.
- Precipitate on Slide:
 - The alum lake can precipitate over time. Always filter the solution before use if it has been sitting for >1 week.

References

- Grosman, J., & Vardaxis, N. J. (1997).[1] Aluminum acid alizarin violet: a general purpose nuclear fluorochrome.[1] Biotechnic & Histochemistry, 72(6), 299-303.[1]
- Lillie, R. D. (1977). H.J. Conn's Biological Stains (9th ed.). Williams & Wilkins. (Reference for C.I. 15670 chemistry).

- Kiernan, J. A. (2008). Histological and Histochemical Methods: Theory and Practice (4th ed.). Scion Publishing.

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Sources

- [1. Aluminum acid alizarin violet: a general purpose nuclear fluorochrome - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. CAS 2092-55-9: Acid Alizarin Violet N | CymitQuimica \[cymitquimica.com\]](#)
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